

Personal protective equipment for handling t-Butyl 6-hydroxyhexanoate

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Compound of Interest

Compound Name: *t*-Butyl 6-hydroxyhexanoate

Cat. No.: B022626

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Essential Safety and Handling Guide for t-Butyl 6-hydroxyhexanoate

This guide provides immediate, essential safety and logistical information for the handling of **t-Butyl 6-hydroxyhexanoate** (CAS 73839-20-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by providing clear, step-by-step guidance on personal protective equipment, operational protocols, and disposal plans.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **t-Butyl 6-hydroxyhexanoate** is provided below.

Property	Value
CAS Number	73839-20-0
Molecular Formula	C ₁₀ H ₂₀ O ₃
Molecular Weight	188.26 g/mol
Physical Form	Liquid
Storage Temperature	Sealed in dry, store in freezer, under -20°C

Hazard Information

t-Butyl 6-hydroxyhexanoate is classified with the following hazards:

- Signal Word: Warning
- Hazard Statements:
 - H302: Harmful if swallowed
 - H315: Causes skin irritation
 - H319: Causes serious eye irritation
 - H335: May cause respiratory irritation

Personal Protective Equipment (PPE)

A comprehensive personal protective equipment strategy is crucial to mitigate the risks associated with handling **t-Butyl 6-hydroxyhexanoate**.

Protection Type	Required Equipment	Specifications & Best Practices
Eye and Face Protection	Chemical safety goggles and face shield	Must meet EN166 (EU) or ANSI Z87.1 (US) standards. A face shield should be worn over goggles, especially when there is a risk of splashing.
Hand Protection	Chemical-resistant gloves	Disposable nitrile or neoprene gloves are suitable for incidental contact. For prolonged handling, consult the glove manufacturer's resistance guide. Always use proper glove removal technique to avoid skin contact.

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